

Odoratisol A: A Technical Guide on its Discovery, Origin, and Biological Activity

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Compound of Interest

Compound Name: *Odoratisol A*

Cat. No.: *B1588913*

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Abstract

Odoratisol A, a lignan natural product, has been identified from the plant *Myristica fragrans* Houtt., commonly known as nutmeg. This document provides a comprehensive overview of its discovery, botanical origin, and initial biological characterization. Detailed methodologies for its isolation and structure elucidation are presented, alongside a summary of its known inhibitory activities against key cellular targets, PARP-1 and NF- κ B. This technical guide is intended to serve as a foundational resource for researchers interested in the further investigation and potential therapeutic development of **Odoratisol A**.

Discovery and Origin

Odoratisol A is a naturally occurring lignan isolated from the stem bark of *Myristica fragrans* Houtt.[1]. This evergreen tree, belonging to the Myristicaceae family, is native to the Spice Islands (Moluccas) of Indonesia but is now cultivated in various tropical regions worldwide. The plant is a well-known source of spices, namely nutmeg and mace, derived from its seed and aril, respectively. Historically, various parts of *Myristica fragrans* have been used in traditional medicine, and modern phytochemical investigations continue to reveal a diverse array of bioactive secondary metabolites, including lignans, neolignans, and phenylpropanoids. The discovery of **Odoratisol A** adds to the rich chemical diversity of this plant species.

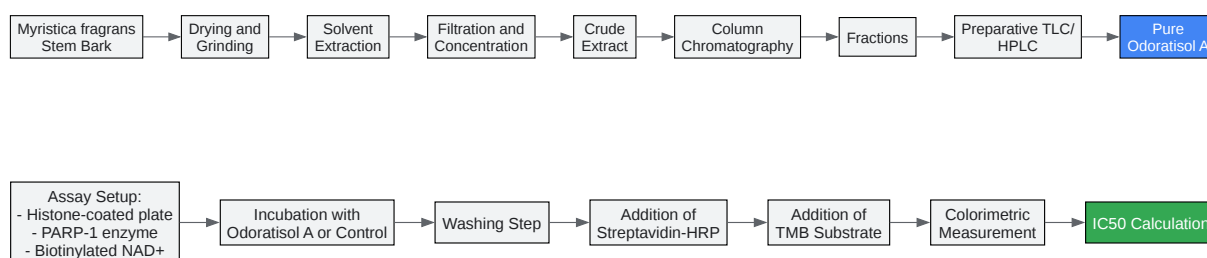
Isolation and Structure Elucidation

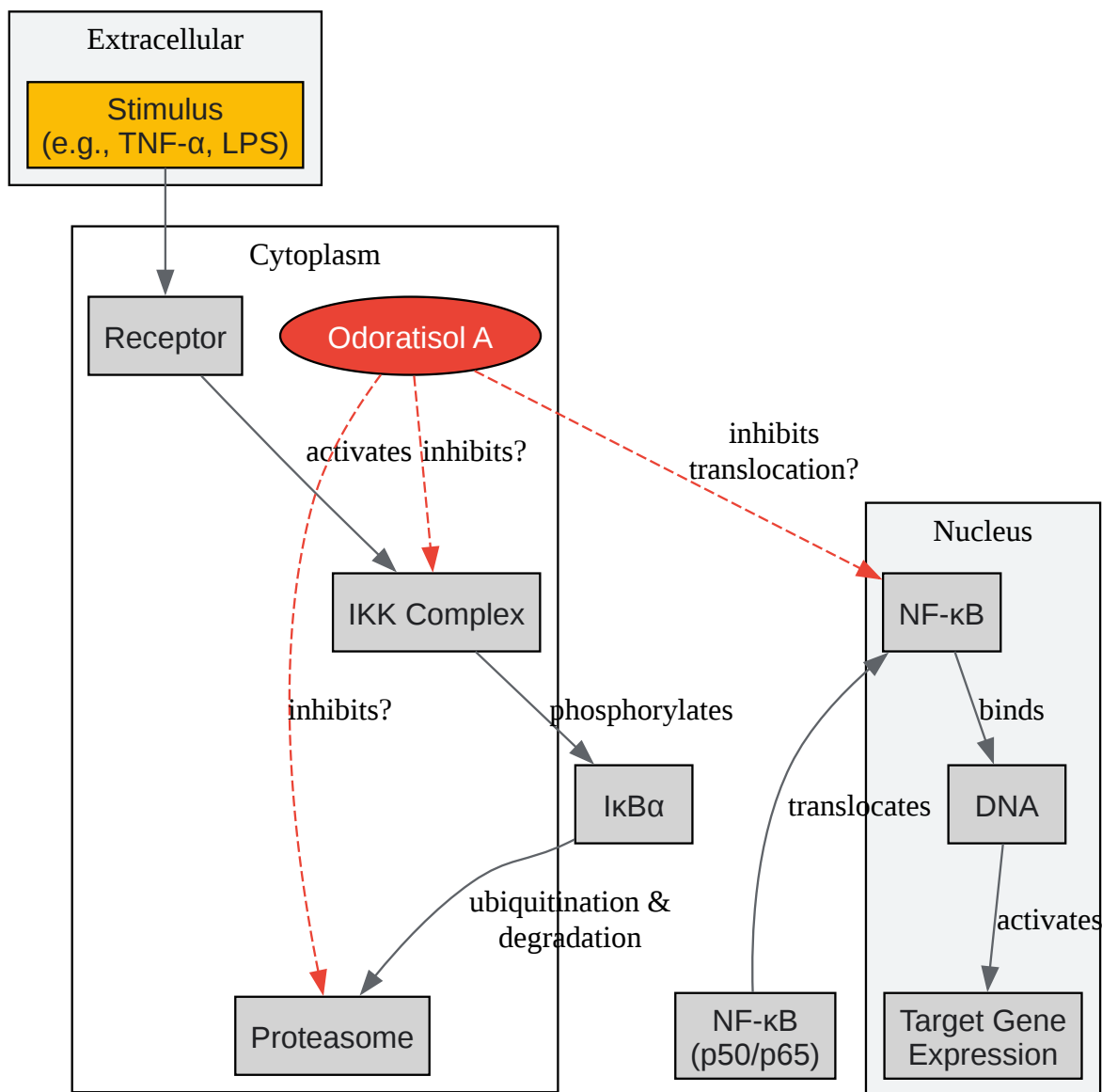
The isolation and structural characterization of **Odoratisol A** were first detailed in a 2019 study by Sajin K. Francis and colleagues. The compound was identified as part of a broader phytochemical investigation of the stem bark of *Myristica fragrans*[1].

Experimental Protocol: Isolation of Odoratisol A

While the specific, detailed step-by-step protocol for the isolation of **Odoratisol A** from the aforementioned study is not publicly available in full, a general methodology for the isolation of lignans from *Myristica fragrans* can be outlined based on common phytochemical practices.

Diagram of the General Isolation Workflow:





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References

- 1. structureworkbook.nd.edu [structureworkbook.nd.edu]
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